

Safe Disposal of IACS-8803: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: IACS-8803

Cat. No.: B15613911

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This document provides essential safety and logistical information for the proper disposal of **IACS-8803**, a potent STING (Stimulator of Interferon Genes) agonist used in immunological and cancer research. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

IACS-8803 Safety and Handling Profile

According to the Safety Data Sheet (SDS) for **IACS-8803** disodium, the compound is not classified as a hazardous substance or mixture.^[1] However, as a standard laboratory practice, appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling the compound to avoid inhalation and contact with eyes and skin.^[1] In case of contact, standard first-aid measures should be followed.^[1]

Storage and Stability:

For optimal stability, **IACS-8803** and its salt forms should be stored under specific conditions to prevent degradation. Unused and stock solutions should be managed as valuable research materials until they are designated as waste.

Form	Storage Temperature (Short Term)	Storage Temperature (Long Term)	Shelf Life (in solvent)	Special Conditions
IACS-8803	0 - 4°C (days to weeks)	-20°C (months to years)	-80°C (6 months), -20°C (1 month)	Dry, dark, sealed from moisture.[2] [3]
IACS-8803 disodium	Not specified	-20°C	-80°C (6 months), -20°C (1 month)	Stored under nitrogen, away from moisture.[4]

Step-by-Step Disposal Procedures for IACS-8803

While **IACS-8803** is not classified as hazardous, it is prudent to follow established laboratory chemical waste disposal procedures to ensure best practices in safety and environmental responsibility.

Step 1: Waste Identification and Segregation

- Aqueous Solutions: Collect all aqueous waste solutions containing **IACS-8803** in a designated, clearly labeled waste container. Do not mix with solvent waste.
- Solid Waste: Collect unused or expired solid **IACS-8803**, as well as any lab materials heavily contaminated with the compound (e.g., weighing boats, contaminated pipette tips), in a separate, sealed container labeled for solid chemical waste.
- Sharps: Any needles or other sharps used for injections of **IACS-8803** must be disposed of in a designated sharps container.

Step 2: Container Labeling

All waste containers must be accurately and clearly labeled. The label should include:

- The words "Non-Hazardous Experimental Waste"
- The full chemical name: "**IACS-8803**" or "**IACS-8803** disodium"

- An approximate concentration and volume of the waste.
- The date the waste was first added to the container.

Step 3: Storage of Waste

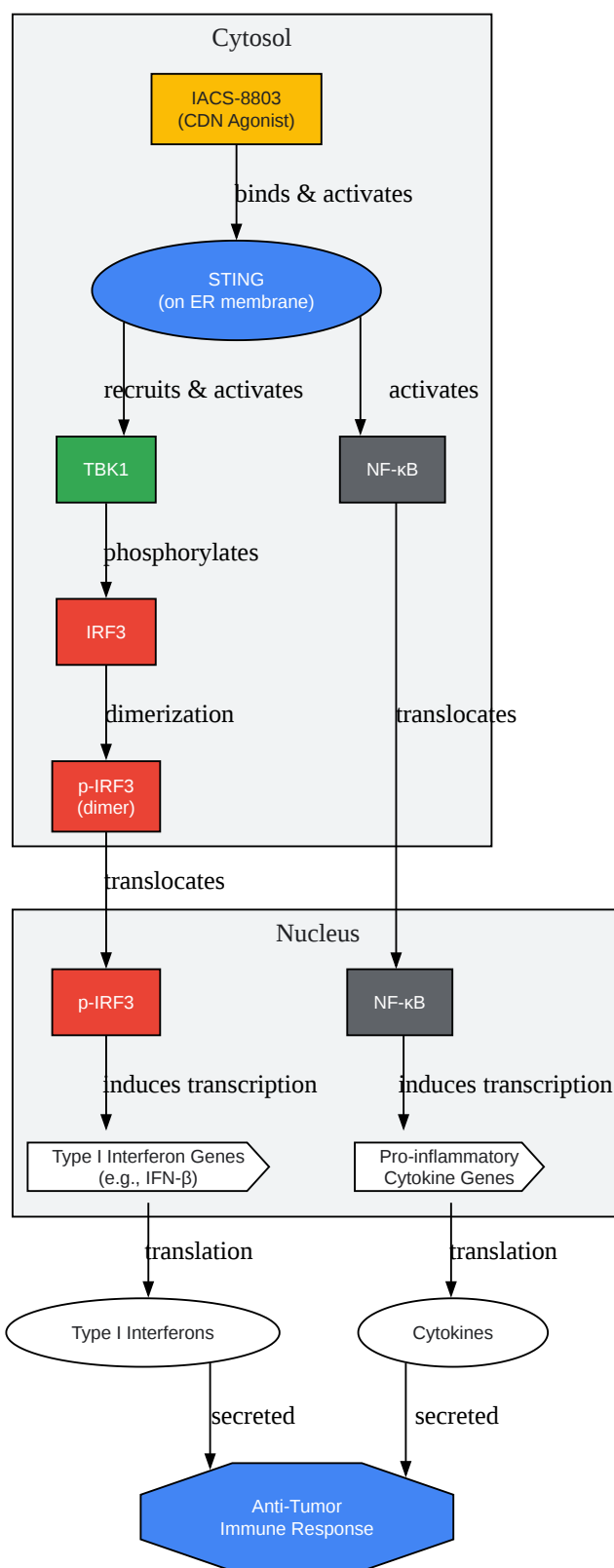
Store waste containers in a designated satellite accumulation area (SAA) within the laboratory. [5] Ensure that the storage area is away from general laboratory traffic and that incompatible waste streams are properly segregated. [5] Containers should be kept closed except when adding waste.

Step 4: Final Disposal

Arrange for the collection of the waste containers by your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor. Do not pour **IACS-8803** solutions down the drain unless explicitly permitted by your local regulations and EHS office for non-hazardous materials.

IACS-8803 Mechanism of Action: The STING Pathway

IACS-8803 is a cyclic dinucleotide (CDN) that acts as a potent agonist of the STING pathway. [2][6][7] This pathway is a critical component of the innate immune system responsible for detecting cytosolic DNA, which can be a sign of viral or bacterial infection or cellular damage. [6] Activation of STING leads to the production of type I interferons and other pro-inflammatory cytokines, which in turn stimulate an anti-tumor immune response. [6][7]



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Caption: Simplified signaling pathway of **IACS-8803** activating the STING receptor.

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- To cite this document: BenchChem. [Safe Disposal of IACS-8803: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15613911/docs#safe-disposal-of-iacs-8803-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b15613911/docs#safe-disposal-of-iacs-8803-a-guide-for-laboratory-professionals)

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